

Application Notes & Protocols for the Analytical Standardization of (-)-3,5-Dicaffeoylquinic Acid

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Compound of Interest

Compound Name: (-)-3,5-Dicaffeoylquinic acid

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These comprehensive application notes provide detailed protocols for the analytical standardization of **(-)-3,5-Dicaffeoylquinic acid** (3,5-DCQA), a significant natural phenolic compound with a range of biological activities, including antioxidant, anti-inflammatory, and antiviral properties.^{[1][2]} This guide is intended for researchers, scientists, and professionals in drug development, offering in-depth methodologies for the accurate identification, quantification, and quality control of this compound.

Introduction to (-)-3,5-Dicaffeoylquinic Acid: A Compound of Interest

(-)-3,5-Dicaffeoylquinic acid, also known as Isochlorogenic acid A, is a derivative of caffeic acid and quinic acid.^{[1][3]} It is naturally found in a variety of plants, including *Lonicera japonica* and *Ilex kaempferi*.^[1] The growing interest in 3,5-DCQA for its potential therapeutic applications necessitates robust and reliable analytical methods to ensure the quality and consistency of research and product development.

Chemical and Physical Properties:

Property	Value	Source
Molecular Formula	C ₂₅ H ₂₄ O ₁₂	[1][4]
Molecular Weight	516.46 g/mol	[4]
CAS Number	2450-53-5	[1][3][4]
Appearance	White to grey or yellow crystalline solid	[5][6]
Purity (as a reference standard)	≥95%	[1][7]
UV-Vis λ _{max}	220, 246, 330 nm	[1]

Handling and Storage of Analytical Standards: Ensuring Integrity

The stability of the analytical standard is paramount for accurate and reproducible results. 3,5-DCQA is susceptible to degradation under certain conditions.

Key Stability Insights:

- **pH Sensitivity:** Isomerization of 3,5-DCQA to 3,4-diCQA and 4,5-diCQA can occur rapidly at neutral and basic pH values. It is more stable under acidic conditions.[8][9]
- **Temperature Effects:** Elevated temperatures can lead to degradation. Studies have shown that a significant percentage of 3,5-DCQA can degrade within a week at room temperature. [8]
- **Light Sensitivity:** As a phenolic compound, exposure to light should be minimized to prevent photodegradation.

Recommended Storage and Handling Protocol:

- **Long-term Storage:** Store the solid reference standard at -20°C in a tightly sealed container, protected from light.[1][5]

- **Working Solutions:** Prepare stock solutions fresh whenever possible. If storage is necessary, aliquot solutions into tightly sealed vials and store at -20°C for a maximum of two weeks.[\[5\]](#)
- **Solvent Selection:** For preparing solutions, dimethylformamide (DMF), dimethyl sulfoxide (DMSO), and ethanol are suitable solvents.[\[1\]](#) For aqueous solutions, use a slightly acidic buffer (e.g., PBS pH < 7) to improve stability.

Analytical Methodologies: A Multi-faceted Approach

A combination of chromatographic and spectroscopic techniques is recommended for the comprehensive analysis of 3,5-DCQA.

High-Performance Liquid Chromatography with Photodiode Array Detection (HPLC-PDA)

HPLC-PDA is a robust and widely used method for the quantification of 3,5-DCQA. The photodiode array detector allows for the simultaneous acquisition of spectra across a range of wavelengths, aiding in peak identification and purity assessment.

Principle of the Method:

This method separates 3,5-DCQA from other components in a sample based on its partitioning between a stationary phase (a C18 column) and a mobile phase (a mixture of an acidified aqueous solution and an organic solvent). The separated compound is then detected by its absorbance of UV light.

Experimental Protocol:

- **Instrumentation:** A standard HPLC system equipped with a quaternary pump, autosampler, column oven, and photodiode array detector.
- **Chromatographic Conditions:**

Parameter	Recommended Setting
Column	C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm)
Mobile Phase A	Water with 0.1% formic acid
Mobile Phase B	Acetonitrile
Gradient Elution	0-10 min, 10-15% B; 10-11 min, 15-25% B; 11-25 min, 25% B; 25-26 min, 25-10% B; 26-40 min, 10% B
Flow Rate	0.8 mL/min
Column Temperature	30°C
Detection Wavelength	327 nm
Injection Volume	10 µL

Data Analysis and System Validation:

- **Quantification:** Create a calibration curve using a certified reference standard of 3,5-DCQA at a minimum of five concentration levels. The peak area of 3,5-DCQA in the sample is then used to determine its concentration based on the calibration curve.
- **System Suitability:** Before sample analysis, inject a standard solution multiple times to check for system precision (Relative Standard Deviation (RSD) of peak area and retention time should be <2%), theoretical plates, and tailing factor.

Liquid Chromatography-Mass Spectrometry (LC-MS)

LC-MS provides a higher level of selectivity and sensitivity for the identification and quantification of 3,5-DCQA, especially in complex matrices.

Principle of the Method:

Following chromatographic separation as in HPLC, the analyte is ionized (typically using electrospray ionization - ESI) and then separated based on its mass-to-charge ratio (m/z). This allows for definitive identification and can be used for quantification through selected ion monitoring (SIM) or multiple reaction monitoring (MRM).

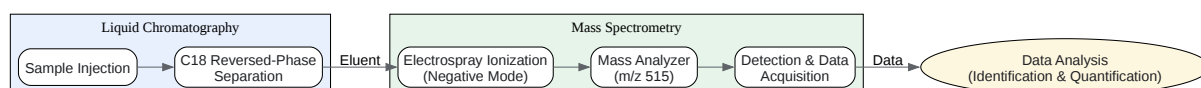
Experimental Protocol:

- Instrumentation: An LC system coupled to a mass spectrometer (e.g., Triple Quadrupole or Time-of-Flight).
- LC Conditions: The same chromatographic conditions as the HPLC-PDA method can be employed.
- Mass Spectrometry Conditions (Negative Ion Mode):

Parameter	Recommended Setting
Ionization Mode	Electrospray Ionization (ESI), Negative
Precursor Ion $[M-H]^-$	m/z 515
Product Ions (for MS/MS)	m/z 353, 191, 179

Key Fragmentation Pathways: The fragmentation of the deprotonated molecule $[M-H]^-$ at m/z 515 is characteristic. The primary fragmentation involves the loss of a caffeoyl group, resulting in a prominent ion at m/z 353.^[9]^[10] Further fragmentation can lead to ions at m/z 191 and 179.^[10]

Workflow for LC-MS Analysis:



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Caption: Workflow for the LC-MS analysis of **(-)-3,5-Dicaffeoylquinic acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the unambiguous structural elucidation and confirmation of the identity of 3,5-DCQA. Both ^1H and ^{13}C NMR are valuable.

Principle of the Method:

NMR spectroscopy exploits the magnetic properties of atomic nuclei. By placing the sample in a strong magnetic field and irradiating it with radiofrequency pulses, a spectrum is generated that provides detailed information about the chemical environment of each atom in the molecule, allowing for the determination of its structure. The structure of 3,5-DCQA and its isomers can be confirmed by analyzing the chemical shifts and coupling constants of the protons on the quinic acid and caffeoyl moieties.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

Experimental Protocol:

- **Instrumentation:** A high-field NMR spectrometer (e.g., 400 MHz or higher).
- **Sample Preparation:** Dissolve an accurately weighed amount of the 3,5-DCQA reference standard in a suitable deuterated solvent (e.g., Methanol- d_4 , DMSO- d_6).
- **Data Acquisition:** Acquire ^1H , ^{13}C , and 2D NMR spectra (e.g., COSY, HSQC, HMBC) to enable full structural assignment.

Expected ^1H NMR Spectral Features:

The ^1H NMR spectrum will show characteristic signals for the protons of the two caffeoyl groups (aromatic and vinylic protons) and the quinic acid moiety. The specific chemical shifts and coupling patterns of the quinic acid protons are crucial for confirming the 3 and 5 positions of the caffeoyl esters.[\[12\]](#)[\[15\]](#)

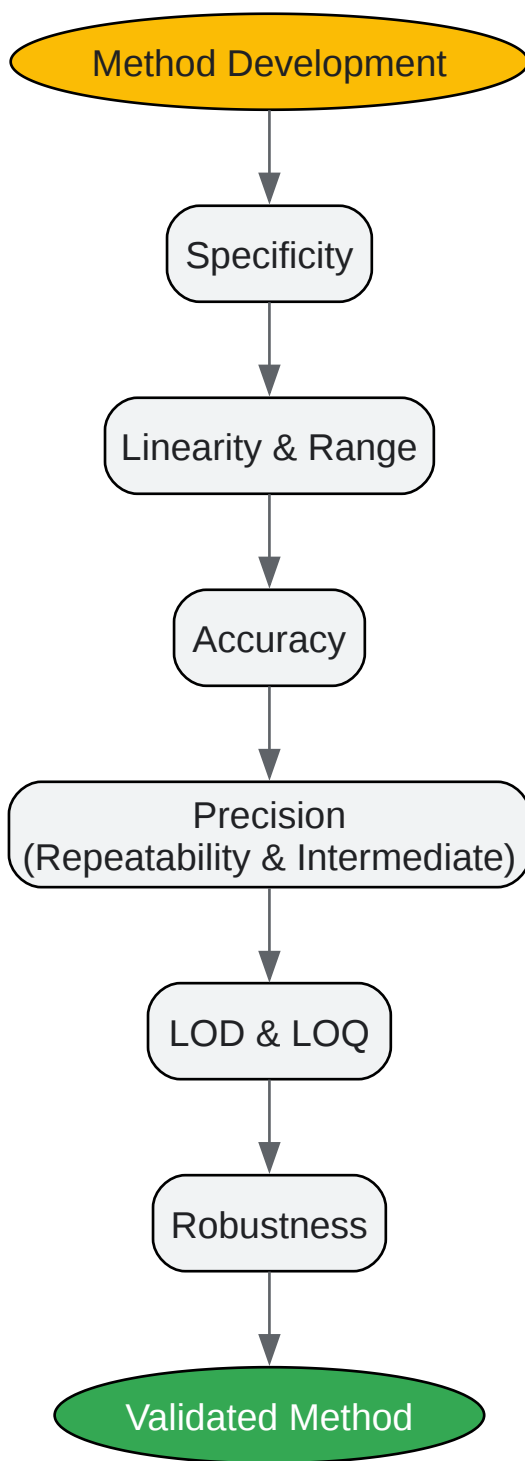
Method Validation: Ensuring Trustworthy Results

To ensure the reliability of the analytical methods, a thorough validation should be performed according to international guidelines (e.g., ICH Q2(R1)).

Validation Parameters:

- **Specificity:** The ability to assess the analyte unequivocally in the presence of other components. This can be demonstrated by the separation of 3,5-DCQA from its isomers and potential degradation products.
- **Linearity:** The ability to obtain test results which are directly proportional to the concentration of the analyte. A linear relationship between concentration and response should be established.
- **Range:** The interval between the upper and lower concentration of the analyte in the sample for which the analytical procedure has a suitable level of precision, accuracy, and linearity.
- **Accuracy:** The closeness of the test results obtained by the method to the true value. This can be assessed by recovery studies.
- **Precision:** The degree of agreement among individual test results when the method is applied repeatedly to multiple samplings of a homogeneous sample. This includes repeatability (intra-day precision) and intermediate precision (inter-day precision).
- **Limit of Detection (LOD):** The lowest amount of analyte in a sample which can be detected but not necessarily quantitated as an exact value.
- **Limit of Quantitation (LOQ):** The lowest amount of analyte in a sample which can be quantitatively determined with suitable precision and accuracy.
- **Robustness:** A measure of the method's capacity to remain unaffected by small, but deliberate variations in method parameters.

Logical Flow for Method Validation:



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Caption: Logical flow for the validation of an analytical method for 3,5-DCQA.

Conclusion

The analytical methods detailed in these application notes provide a comprehensive framework for the standardization of **(-)-3,5-Dicaffeoylquinic acid**. The combination of HPLC-PDA for routine quantification, LC-MS for sensitive and specific identification, and NMR for definitive structural confirmation ensures the generation of high-quality, reliable, and reproducible data. Adherence to proper handling, storage, and method validation protocols is essential for maintaining the integrity of the analytical results and supporting the advancement of research and development involving this promising natural compound.

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